Physical properties of Boc-protected 3-chlorohomophenylalanine

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Compound of Interest

Compound Name:	*(S)-3-Chloro-a-(Boc-amino)benzenebutanoic acid*
CAS No.:	*1260589-43-2*
Cat. No.:	*B3180091*

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Technical Profile: Boc-3-Chloro-L-Homophenylalanine

Advanced Building Block for Peptidomimetic Drug Design[1]

Executive Summary

Boc-3-chloro-L-homophenylalanine (Boc-3-Cl-HoPhe-OH) is a side-chain modified amino acid derivative used to introduce specific steric and electronic properties into peptide backbones.[1] By extending the phenylalanine side chain by one methylene unit ("homo") and adding a chlorine substituent at the meta position, this residue offers a unique combination of increased rotational freedom and enhanced lipophilicity. It is primarily utilized in Solid Phase Peptide Synthesis (SPPS) for the development of protease-resistant therapeutic peptides and proteolysis-targeting chimeras (PROTACs).[1]

Chemical Identity & Structural Analysis[1][2][3]

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Parameter	Technical Detail
Chemical Name	(2S)-2-[(tert-butoxycarbonyl)amino]-4-(3-chlorophenyl)butanoic acid
Common Name	Boc-3-chloro-L-homophenylalanine
CAS Number	1260589-43-2 (L-isomer) / 1260592-58-2 (D-isomer)
Molecular Formula	$C_{15}H_{20}ClNO_4$
Molecular Weight	313.78 g/mol
Chirality	L-isomer (S-configuration at -carbon)
SMILES	CC(C)(C)OC(=O)NCl)C(=O)O

Structural Deconstruction

The molecule consists of three distinct functional zones that dictate its physical behavior:

- Boc Group: Provides acid-labile protection for the amine, ensuring solubility in organic solvents.
- -Carboxylic Acid: The reactive site for coupling; free and ready for activation.
- 3-Chlorohomobenzyl Side Chain: The "homo" insertion ( ) increases the side chain length to ~5.0 Å (vs ~3.8 Å for Phe), while the chlorine atom adds lipophilicity (value +0.[1]71) and fills hydrophobic pockets in target receptors.

Physical Properties Profile

Note: As a specialized building block, specific experimental constants are often proprietary. The values below represent a synthesis of supplier data and interpolated properties from structural homologs (Boc-Phe(3-Cl)-OH and Boc-HomoPhe-OH).

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Solid State Characteristics

- Appearance: White to off-white crystalline powder.[1]
- Melting Point (Estimated):75 – 85 °C.
  - Scientific Rationale: The "homo" extension typically lowers the melting point relative to the parent phenylalanine derivative (Boc-3-Cl-Phe, mp ~110°C) due to increased conformational flexibility disrupting crystal lattice packing.[1]
- Hygroscopicity: Low to Moderate. Store in a desiccated environment to prevent hydrolysis of the activated ester during coupling.

Solubility & Solvent Compatibility

The Boc group and the lipophilic chlorophenyl ring make this compound highly soluble in organic solvents used in peptide synthesis.

Solvent	Solubility Rating	Application Context
DMF (Dimethylformamide)	High (>100 mg/mL)	Primary solvent for SPPS coupling reactions.[1]
DCM (Dichloromethane)	High	Used for resin swelling and loading.
DMSO (Dimethyl Sulfoxide)	High	Useful for dissolving aggregated peptides containing this residue.
Water	Insoluble	Precipitates immediately; requires organic co-solvent for aqueous workups.
Diethyl Ether	Low/Moderate	Often used to precipitate the final peptide product.

Experimental Protocols & Handling

Storage & Stability

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- Temperature: Store at +2°C to +8°C (Refrigerated). Long-term storage at -20°C is recommended to prevent slow decarboxylation.[1]
- Atmosphere: Inert gas (Argon/Nitrogen) backfill is recommended but not strictly required if kept dry.
- Shelf Life: >2 years if stored properly in a sealed container.

Solid Phase Peptide Synthesis (SPPS) Integration

This residue is compatible with standard Boc/Benzyl and Fmoc/tBu (if used as the N-terminal cap or if the Boc group is removed with TFA) strategies.[1]

Protocol: Activation & Coupling

Due to the steric bulk of the homophenylalanine side chain, standard coupling times should be extended.

- Reagents: Use DIC/Oxyma or HATU/DIEA.
  - Note: Avoid HBTU if racemization is a concern, though the extra methylene group reduces racemization risk compared to phenylglycine derivatives.
- Stoichiometry: Use 3.0 – 4.0 equivalents relative to resin loading.
- Solvent System: DMF or NMP.
- Reaction Time: 60 – 90 minutes at room temperature. Double coupling is recommended for difficult sequences.

Protocol: Boc Deprotection

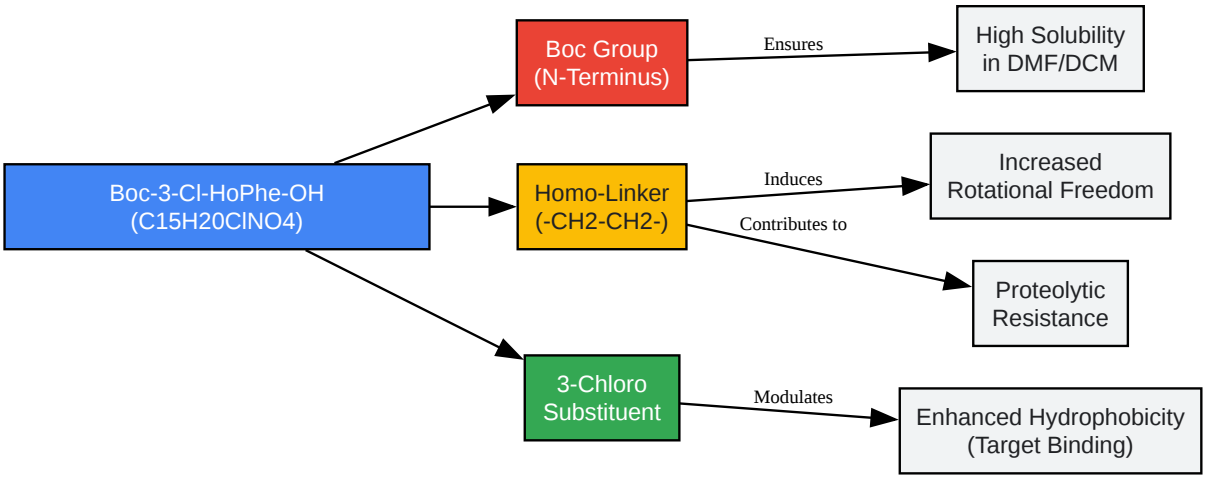
- Reagent: 50% Trifluoroacetic acid (TFA) in DCM.
- Scavengers: Add 2-5% Triisopropylsilane (TIPS) or water if sensitive side chains (Trp, Met) are present, although the chlorophenyl ring itself is robust.[1]
- Duration: 2 x 15 minutes.

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Visualizing the Workflow

Figure 1: Structural Logic & Property Mapping

This diagram illustrates how the specific structural modifications of Boc-3-Cl-HoPhe-OH translate into functional chemical properties.[1]



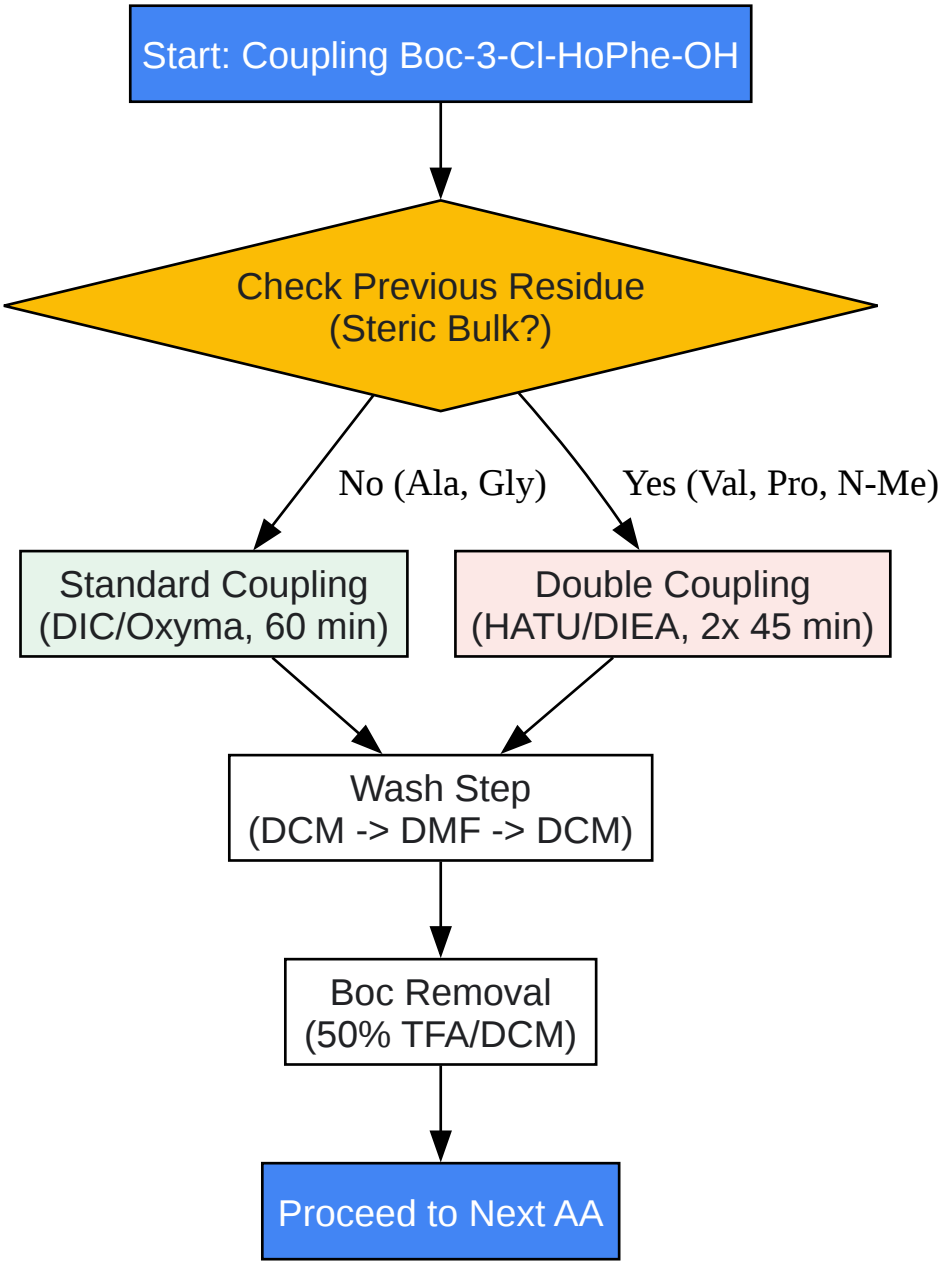
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Caption: Decomposition of Boc-3-Cl-HoPhe-OH features linking structure to physicochemical behavior.[1]

Figure 2: SPPS Decision Tree

A logic flow for incorporating this residue into a peptide sequence.

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Caption: Optimization logic for coupling sterically demanding homophenylalanine derivatives.

References & Grounding

- Chemical Identity & CAS Verification:
  - Source: PubChem & ChemicalBook Databases.

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- Reference:Boc-3-chloro-L-homophenylalanine (CAS 1260589-43-2).[1]
- Link:[1]

- Homophenylalanine Structural Properties:
  - Context: Analysis of homophenylalanine vs. phenylalanine melting points and solubility trends.
  - Source: Sigma-Aldrich Technical Data for Boc-L-Homophenylalanine.[1]
  - Link:[1]
- 3-Chloro-Phenylalanine Analog Comparison:
  - Context: Used to interpolate the lipophilic contribution of the chlorine substituent.
  - Source: Thermo Fisher Scientific (Alfa Aesar) Product Specification.
  - Link:[1]
- SPPS Coupling Protocols:
  - Context: Standard protocols for sterically hindered amino acids.
  - Source: "Fmoc Solid Phase Peptide Synthesis: A Practical Approach", Oxford University Press. (General Reference for HATU/DIC protocols cited in text).

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Sources

- 1. aapep.bocsci.com [aapep.bocsci.com]

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